

Essential Safety and Logistical Information for Handling Teriflunomide

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Compound of Interest

Compound Name: Teriflunomide

Cat. No.: B1194450

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Teriflunomide**. It includes procedural guidance on personal protective equipment (PPE), operational plans for safe handling, and protocols for disposal. **Teriflunomide** is classified as a hazardous drug by the National Institute for Occupational Safety and Health (NIOSH), necessitating stringent handling precautions to minimize exposure.^{[1][2]}

Personal Protective Equipment (PPE) Recommendations

The selection of appropriate PPE is critical to prevent dermal, inhalation, and ocular exposure to **Teriflunomide**. The following tables summarize the recommended PPE based on the available safety data sheets and guidelines for handling hazardous drugs.

Glove Selection Guidance

While specific breakthrough time data for **Teriflunomide** is not readily available in public literature, the following table provides guidance based on general recommendations for handling chemotherapy and other hazardous drugs. It is imperative to use gloves that have been tested according to the ASTM D6978 standard.^[3]

Glove Material	Recommended Thickness	Testing Standard	Rationale
Nitrile	≥ 4 mil (0.1 mm)	ASTM D6978	Commonly recommended for handling chemotherapy drugs; offers good chemical resistance. Double gloving is best practice.
Neoprene	≥ 8 mil (0.2 mm)	ASTM D6978	Offers good resistance to a range of chemicals.

Note: Always consult the glove manufacturer's specific chemical resistance data. If breakthrough time for **Teriflunomide** is not available, select gloves tested against a broad range of chemotherapy agents. Change gloves frequently and immediately if they are torn or contaminated.

Respiratory Protection Guidance

Respiratory protection is crucial when there is a risk of inhaling airborne particles of **Teriflunomide**, particularly when handling the powder form or during spill cleanup.

Activity	Respirator Type	NIOSH Filter Classification	Assigned Protection Factor (APF)
Handling intact tablets	Generally not required if handled carefully	N/A	N/A
Weighing or crushing tablets (in a ventilated enclosure)	N95 Filtering Facepiece Respirator	N95	10
Cleaning up small spills of powder	N95 Filtering Facepiece Respirator	N95	10
Cleaning up large spills of powder	Full-facepiece respirator with P100 cartridges or a Powered Air-Purifying Respirator (PAPR)	P100	50 (Full Facepiece), 25-1000 (PAPR)

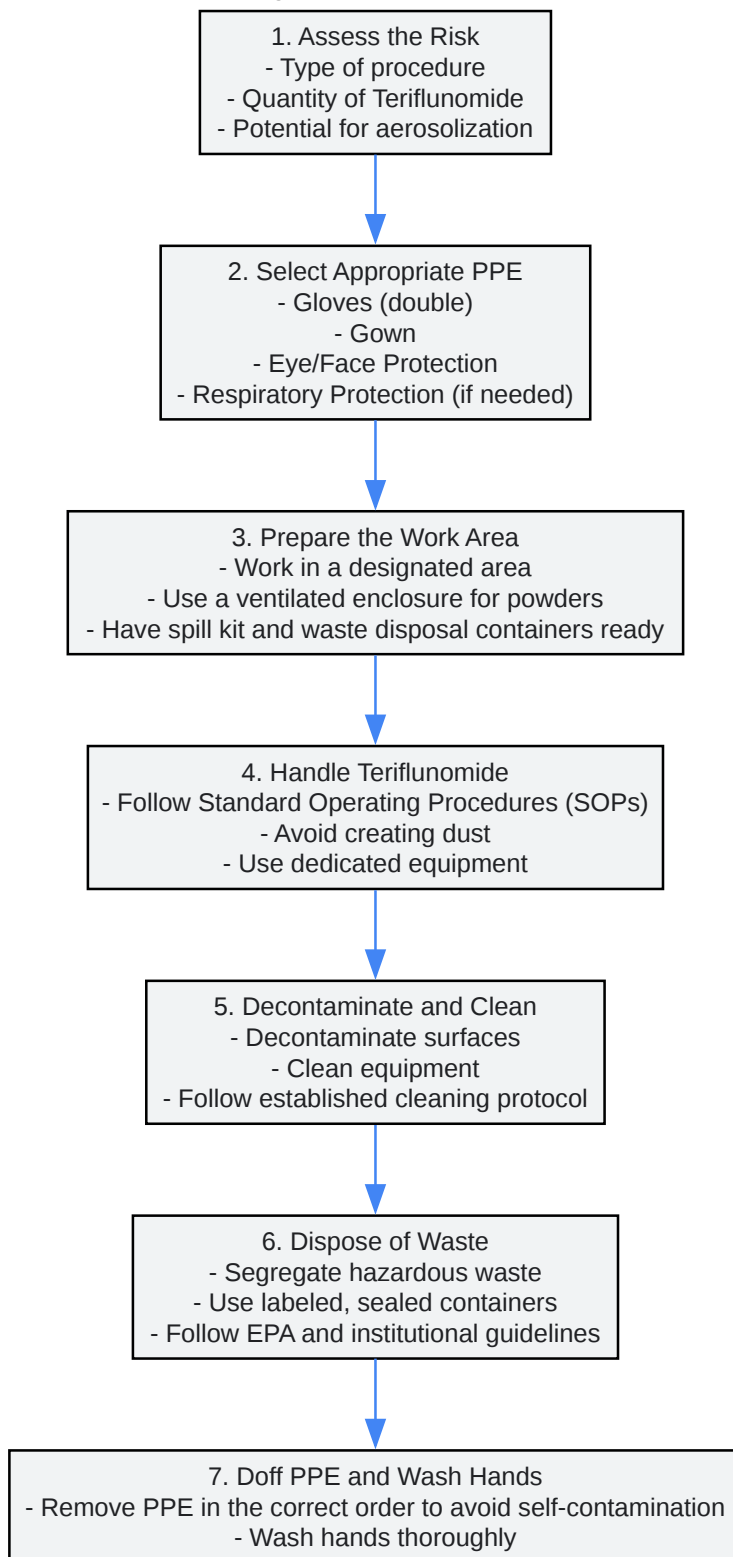
Additional PPE

PPE Component	Specification	Rationale
Gown	Disposable, lint-free, solid front, long-sleeved	To protect skin and clothing from contamination.
Eye Protection	Safety glasses with side shields or goggles	To prevent eye contact with powder or splashes.
Face Shield	Worn over goggles	Recommended during activities with a high risk of splashing.
Shoe Covers	Disposable	To prevent the tracking of contaminants out of the work area.

Safe Handling Workflow

The following diagram illustrates the logical workflow for ensuring safety when handling **Teriflunomide**.

Safe Handling Workflow for Teriflunomide



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Caption: Workflow for the safe handling of **Teriflunomide**.

Standard Operating Procedures

Receiving and Unpacking

- Visually inspect the shipping container for any signs of damage or leakage upon receipt.
- Wear a single pair of chemotherapy-tested gloves when unpacking.
- If the primary container is damaged, treat it as a spill and follow the spill cleanup protocol.
- Verify that the container is clearly labeled.
- Store **Teriflunomide** in a designated, well-ventilated, and secure area away from incompatible materials.^{[4][5]}

Compounding and Preparation (for non-standard formulations) This should be performed in a ventilated enclosure, such as a chemical fume hood or a biological safety cabinet.

- Preparation:
 - Assemble all necessary materials and equipment before starting.
 - Line the work surface with a disposable, plastic-backed absorbent pad.
- Donning PPE:
 - Don a disposable gown, double gloves, eye protection, and appropriate respiratory protection.
- Handling:
 - Handle the drug carefully to avoid generating dust.
 - If tablets need to be crushed or manipulated, do so in a small, sealable bag to contain any powder.

- Post-Preparation:
 - Decontaminate all surfaces and equipment.
 - Dispose of all waste in properly labeled hazardous waste containers.
 - Doff PPE in a manner that avoids self-contamination and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water.

Spill Cleanup Protocol

- Assess the Spill:
 - Evacuate the immediate area and restrict access.
 - For large spills, especially of powder, contact the institutional safety office.
- Don PPE:
 - For small spills, at a minimum, don a gown, double gloves, eye protection, and an N95 respirator.
 - For large spills, a PAPR or full-face respirator with P100 cartridges is recommended.
- Contain and Clean:
 - For liquid spills, cover with an absorbent material.
 - For powder spills, gently cover with wetted absorbent material to avoid aerosolizing the powder.^[6]
 - Use a scoop and scraper to collect the absorbed material and any broken glass.
 - Place all contaminated materials into a designated hazardous waste bag.
- Decontaminate the Area:

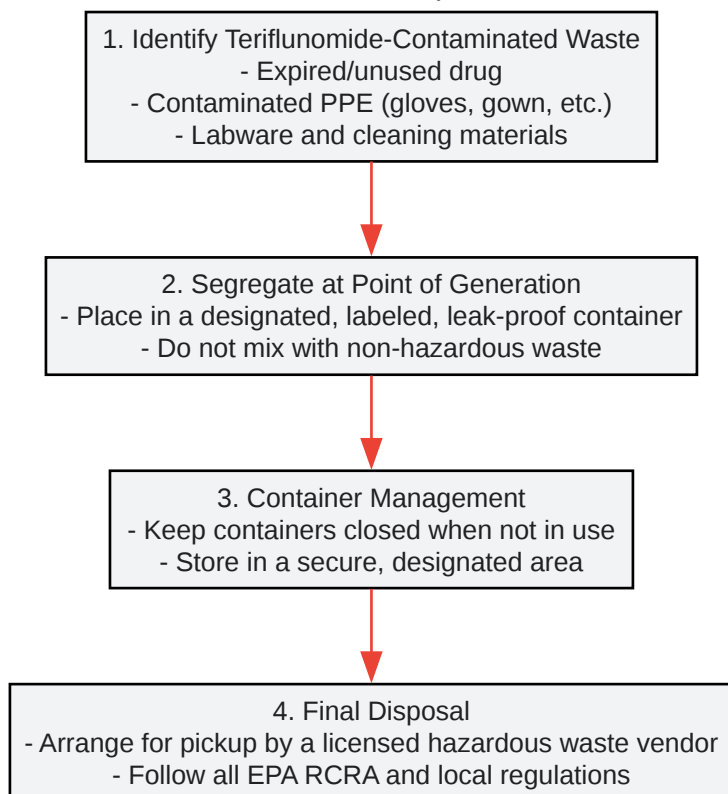
- Clean the spill area with a 10% bleach solution, followed by a neutralizing agent like sodium thiosulfate.[\[6\]](#)
- Then, clean the area with a detergent solution and rinse with water.[\[6\]](#)
- Disposal:
 - Seal the hazardous waste bag and place it in a second bag.
 - Dispose of all materials, including PPE, as hazardous waste.[\[6\]](#)
- Post-Cleanup:
 - Wash hands thoroughly with soap and water.
 - Document the spill and the cleanup procedure according to institutional policy.

Disposal Plan

All waste contaminated with **Teriflunomide**, including unused drug, contaminated PPE, and cleanup materials, must be handled as hazardous pharmaceutical waste.

Waste Segregation and Disposal Workflow

Teriflunomide Waste Disposal Workflow



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Caption: Workflow for the proper disposal of **Teriflunomide** waste.

Disposal Guidelines:

- Container: Use a dedicated, leak-proof, and puncture-resistant container clearly labeled as "Hazardous Pharmaceutical Waste."
- Regulations: Disposal must comply with the Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) regulations for hazardous waste.[7][8]
- Vendor: Utilize a licensed hazardous waste disposal company for final disposal.
- Prohibition: Do not dispose of **Teriflunomide** waste in regular trash, sharps containers for biohazards, or via sewer systems.[4][9][10]

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References

- 1. cdc.gov [cdc.gov]
- 2. mtpinnacle.com [mtpinnacle.com]
- 3. Permeation measurement of 27 chemotherapy drugs after simulated dynamic testing on 15 surgical and examination gloves: A knowledge update - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. camberpharma.com [camberpharma.com]
- 5. msdsdigital.com [msdsdigital.com]
- 6. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- 7. pwaste.com [pwaste.com]
- 8. epa.gov [epa.gov]
- 9. solameds.us [solameds.us]
- 10. fishersci.com [fishersci.com]
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